

Application Notes and Protocols for LH-846 in Cell Culture Experiments

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Compound of Interest

Compound Name: LH-846

Cat. No.: B1675232

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Introduction

LH-846 is a selective small molecule inhibitor of Casein Kinase 1 delta (CK1 δ), a serine/threonine kinase that plays a crucial role in a multitude of cellular processes. These processes include the regulation of circadian rhythms, DNA repair mechanisms, cell cycle progression, and ribosome biogenesis.^{[1][2][3]} As a selective inhibitor, **LH-846** offers a valuable tool for investigating the specific roles of CK1 δ in these pathways. These application notes provide a detailed protocol for the use of **LH-846** in cell culture experiments, along with data on its activity and a diagram of its implicated signaling pathway.

Data Presentation

Table 1: Inhibitor Specificity of **LH-846**

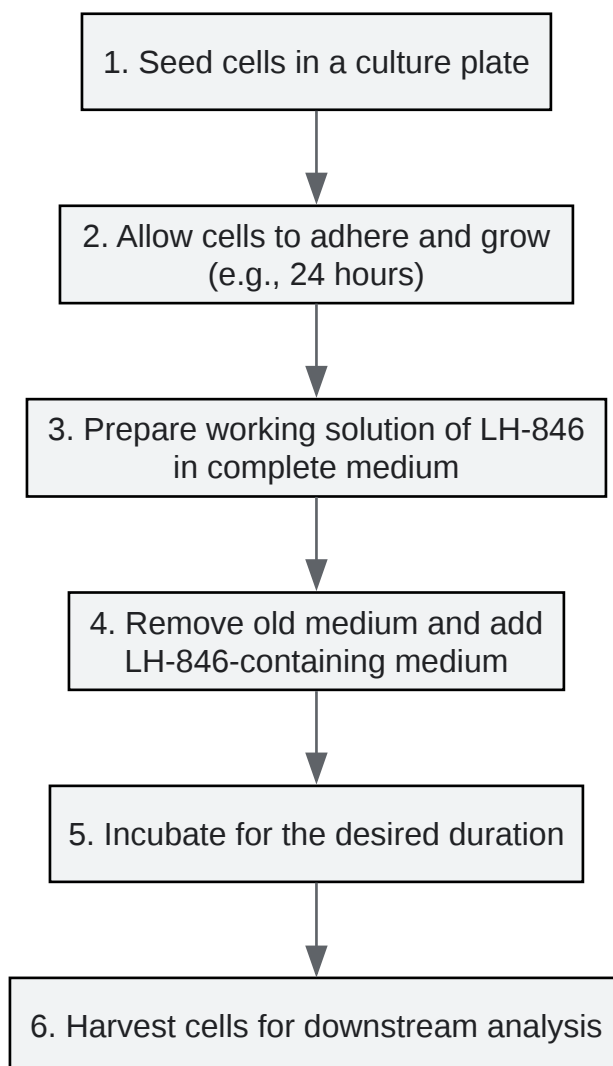
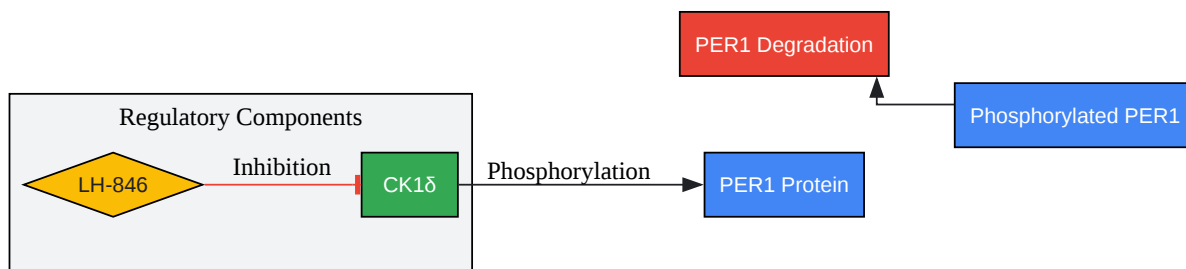
Target Kinase	IC50
CK1δ	290 nM[4][5][6]
CK1ε	1.3 μM[4][5][6]
CK1α	2.5 μM[4][5][6]
CK2	No significant activity[1][6]

Table 2: Chemical and Physical Properties of **LH-846**

Property	Value
Molecular Formula	C ₁₆ H ₁₃ ClN ₂ OS[1][2][6]
Molecular Weight	316.81 g/mol [1][2]
CAS Number	639052-78-1[1][2][5][6]
Solubility	Soluble to 100 mM in DMSO[1][2]
Storage	Store at +4°C[1]

Signaling Pathway

The following diagram illustrates the role of Casein Kinase 1δ (CK1δ) in the phosphorylation and subsequent degradation of the Period (PER1) protein, a key component of the circadian clock. **LH-846** selectively inhibits CK1δ, thereby preventing the phosphorylation of PER1 and leading to its accumulation and a lengthening of the circadian period.[1][6]



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